

Essential Safety and Logistical Information for Handling Tranxene (Clorazepate Dipotassium)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tranxene

Cat. No.: B8544280

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This document provides crucial safety protocols, operational guidance, and disposal plans for the handling of **Tranxene** (clorazepate dipotassium) in a laboratory setting. Adherence to these procedures is vital for ensuring personnel safety, regulatory compliance, and environmental protection. **Tranxene**, a benzodiazepine, is classified as a Schedule IV controlled substance and presents specific hazards requiring stringent safety measures.

Personal Protective Equipment (PPE) and Hazard Data

The primary hazards associated with clorazepate dipotassium include being harmful if swallowed, causing severe skin burns and eye damage, inducing drowsiness or dizziness, and being a suspected reproductive toxin.^[1] Due to the lack of established official Occupational Exposure Limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), a conservative approach to exposure control is imperative. It is recommended to handle clorazepate dipotassium within a containment system (e.g., a chemical fume hood or glove box) to minimize inhalation exposure.

The following table summarizes the known hazard information and recommended PPE for handling **Tranxene**.

Parameter	Information	Source
Chemical Name	Clorazepate Dipotassium	[2]
CAS Number	57109-90-7	[2]
DEA Schedule	IV	
Hazard Statements	H302: Harmful if swallowed H314: Causes severe skin burns and eye damage H336: May cause drowsiness or dizziness H361: Suspected of damaging fertility or the unborn child	[1]
Occupational Exposure Limits (OELs)	No established PELs or TLVs. An occupational exposure banding approach is recommended. Based on its toxicological profile, a conservative control band should be adopted to minimize exposure.	[1]

Recommended Personal Protective Equipment (PPE):

- **Hand Protection:** Nitrile gloves are recommended. They should be disposed of immediately if contaminated. For prolonged contact, consider double-gloving.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. When there is a risk of splashing, chemical splash goggles and a face shield should be worn.
- **Skin and Body Protection:** A lab coat is required. For procedures with a higher risk of contamination, a chemically resistant gown or apron should be used.
- **Respiratory Protection:** For weighing and handling of the solid material, a NIOSH-approved respirator with a particulate filter (e.g., N95 or higher) is recommended. All handling of the powder should be performed in a certified chemical fume hood.

Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the steps for preparing a 1 mg/mL stock solution of clorazepate dipotassium for analytical purposes.

Materials:

- Clorazepate dipotassium powder
- Distilled water
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Spatula
- Weighing paper
- Pipettes
- Appropriate PPE (see above)

Procedure:

- Preparation: Don all required PPE and perform the work in a certified chemical fume hood.
- Weighing: Carefully weigh the desired amount of clorazepate dipotassium powder onto weighing paper using an analytical balance.
- Dissolving: Transfer the weighed powder into the volumetric flask. Add a small amount of distilled water to dissolve the powder.
- Dilution: Once dissolved, add distilled water to the flask up to the calibration mark.
- Mixing: Cap the flask and invert it several times to ensure the solution is thoroughly mixed.

- **Labeling:** Clearly label the flask with the chemical name, concentration, date of preparation, and your initials.
- **Storage:** Store the solution according to the manufacturer's recommendations, typically in a cool, dark place.

Operational and Disposal Plans

The handling and disposal of **Tranxene** are regulated by the Drug Enforcement Administration (DEA) and the Environmental Protection Agency (EPA).

Operational Plan:

- **Inventory Management:** Maintain a detailed log of all **Tranxene** received, used, and disposed of, in accordance with DEA regulations for Schedule IV controlled substances.
- **Storage:** Store **Tranxene** in a securely locked cabinet or safe, accessible only to authorized personnel.
- **Spill Response:** In case of a spill, evacuate the area and prevent inhalation of dust. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material and place it in a sealed container for disposal as hazardous waste.

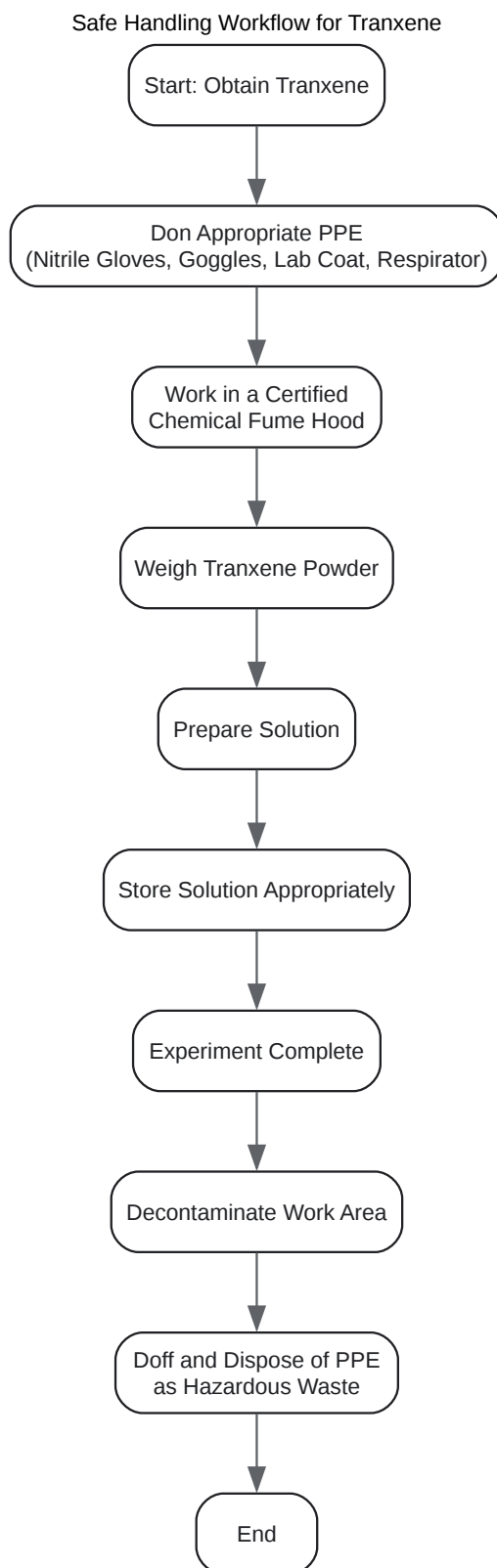
Disposal Plan:

Disposal of unused or expired **Tranxene** must be handled by a DEA-registered reverse distributor. Do not dispose of **Tranxene** in the regular trash or down the drain.

- **Unused Product:** Segregate and securely store any unused or expired **Tranxene**. Contact your institution's Environmental Health and Safety (EHS) department to arrange for disposal through a licensed reverse distributor.
- **Contaminated Materials:** All materials that have come into contact with **Tranxene**, such as gloves, weighing paper, and pipette tips, should be considered hazardous waste. Place these materials in a designated, sealed hazardous waste container.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent (e.g., water). The rinsate should be collected and disposed of as hazardous waste. The rinsed

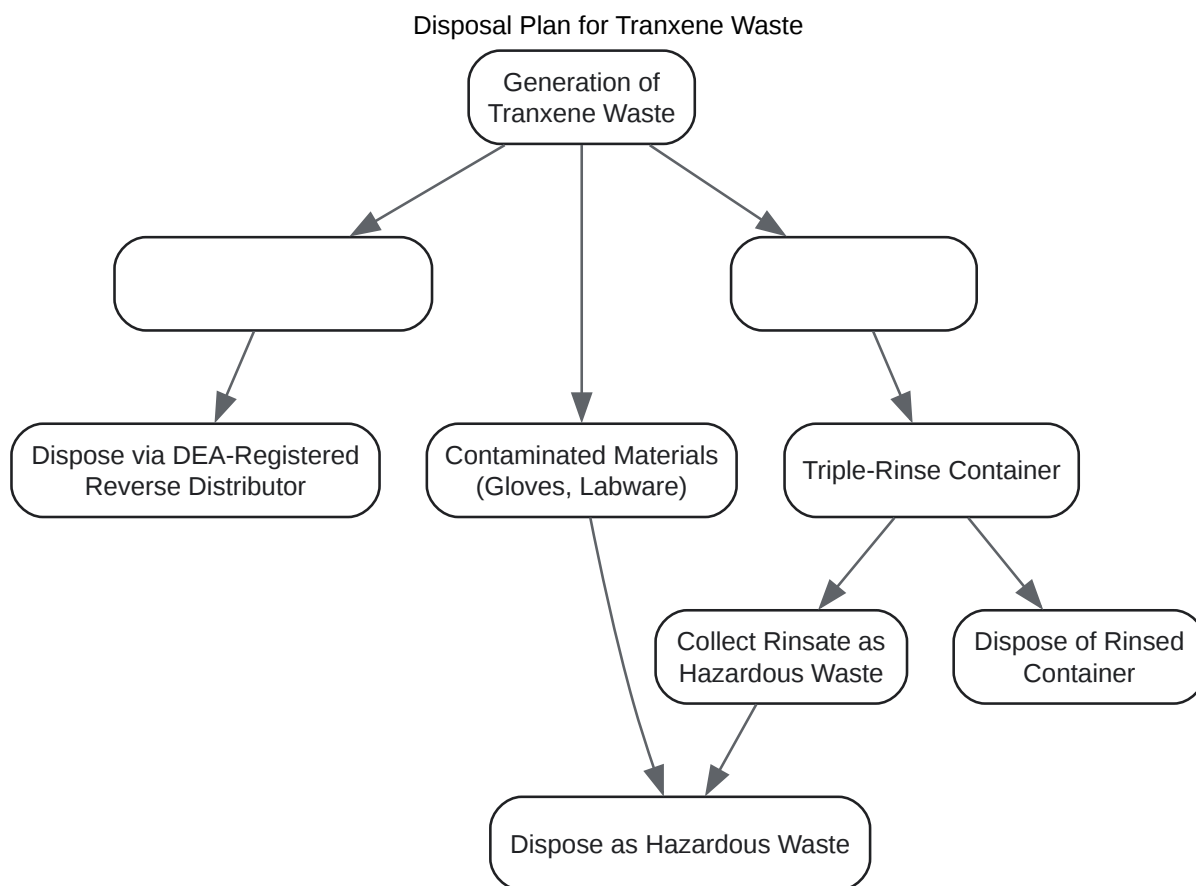
container can then be disposed of as regular laboratory glass or plastic waste.

Visualizations



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Caption: Workflow for the safe handling of **Tranxene** in a laboratory setting.



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Caption: Logical flow for the proper disposal of different **Tranxene** waste streams.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]

- 2. Clorazepate - Wikipedia [en.wikipedia.org]
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